

# pyromellitic dianhydride CAS number and molecular structure

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# An In-depth Technical Guide to Pyromellitic Dianhydride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **pyromellitic dianhydride** (PMDA), a pivotal chemical intermediate in the synthesis of high-performance polymers and other advanced materials. This document details its chemical identity, physical properties, synthesis, and key applications, with a focus on its role in polymer chemistry.

### **Chemical Identity and Molecular Structure**

**Pyromellitic dianhydride**, systematically known as 1H,3H-Benzo[1,2-c:4,5-c']difuran-1,3,5,7-tetrone, is an organic compound that is the double carboxylic acid anhydride of pyromellitic acid.[1][2][3] It is a highly reactive dianhydride due to the presence of two five-membered anhydride rings fused to a central benzene ring at the 1,2- and 4,5-positions.[4][5] This planar and symmetrical structure is fundamental to the exceptional thermal stability and mechanical strength of the polymers derived from it.[5]

CAS Number: 89-32-7[2][3][6]

Molecular Formula: C<sub>10</sub>H<sub>2</sub>O<sub>6</sub>[1][2][3][6]



 Synonyms: PMDA, Benzene-1,2,4,5-tetracarboxylic dianhydride, Pyromellitic acid dianhydride[2]

The molecular structure of **pyromellitic dianhydride** is depicted below:

Molecular Structure of Pyromellitic Dianhydride

Figure 1. Molecular Structure of Pyromellitic Dianhydride.

## **Physicochemical Properties**

PMDA is typically a white to light yellow crystalline powder.[4][7] It is hygroscopic and will hydrolyze to pyromellitic acid upon exposure to moisture.[1][4][8] Its key quantitative properties are summarized in the table below.

Property	Value	References
Molecular Weight	218.12 g/mol	[3][4]
Melting Point	283–288 °C	[4][7][8]
Boiling Point	397–400 °C (at reduced pressure)	[4][8]
Flash Point	380 °C (closed cup)	
Density	1.680 g/cm <sup>3</sup>	[8]
Solubility	Soluble in DMSO, DMF, acetone; Insoluble in ether, chloroform, benzene	[4][8]

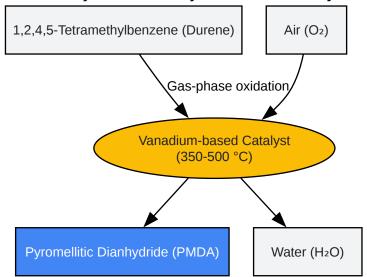
### **Synthesis and Production**

Industrially, **pyromellitic dianhydride** is primarily produced through the gas-phase catalytic oxidation of 1,2,4,5-tetramethylbenzene (durene).[1][4] In a laboratory setting, it can be synthesized by the dehydration of pyromellitic acid, often using acetic anhydride.[1][9]

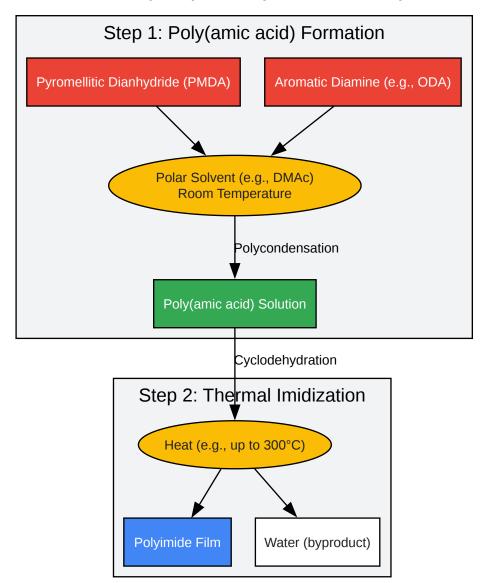
A generalized workflow for the industrial production of PMDA is illustrated below.



#### Industrial Synthesis of Pyromellitic Dianhydride







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